

Application Note: Scalable Manufacturing of Octahydro-1H-inden-1-amine

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Compound of Interest

Compound Name: Octahydro-1H-inden-1-amine

Cat. No.: B13220675

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Executive Summary

Octahydro-1H-inden-1-amine is a critical bicyclic scaffold used in the synthesis of pharmaceutical intermediates, particularly for CNS-active agents and HCV protease inhibitors. Its structure—a fused six- and five-membered ring system—imparts unique steric rigidity and lipophilicity.

The industrial challenge lies in the stereoselective construction of the bicyclic core and the amine functionality. While laboratory methods often rely on stoichiometric reductions (e.g., NaBH₄), scalable manufacturing demands catalytic hydrogenation and reductive amination to minimize waste (E-factor) and cost.

This guide details a two-step catalytic route starting from commercially available 1-Indanone:

- Heterogeneous Catalytic Ring Hydrogenation to yield cis-hexahydro-1-indanone.
- Catalytic Reductive Amination to install the amine functionality.^{[1][2][3]}

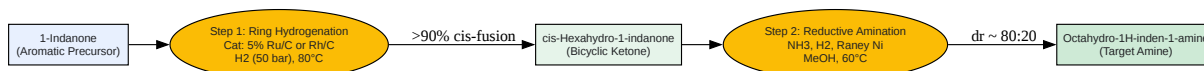
Retrosynthetic Analysis & Route Selection

The selection of the manufacturing route prioritizes atom economy and scalability.

- Route A (Selected): Ring saturation of 1-Indanone followed by reductive amination.
 - Pros: Low raw material cost, high atom economy, amenable to flow chemistry.
 - Cons: Requires high-pressure equipment; stereocontrol of ring fusion requires catalyst screening.
- Route B (Alternative): Reduction of 1-Aminoindane.
 - Pros: Stereocenter at C1 is pre-installed (if chiral starting material is used).
 - Cons: Ring hydrogenation of amines often leads to deamination or poisoning of catalysts; 1-aminoindane is more expensive than 1-indanone.

Decision: Route A is selected for industrial scalability.

Reaction Scheme (DOT Visualization)



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Caption: Two-step catalytic synthesis route from 1-Indanone to **Octahydro-1H-inden-1-amine**.

Detailed Experimental Protocols

Step 1: Catalytic Ring Hydrogenation

Objective: Convert 1-Indanone to cis-Hexahydro-1-indanone. Mechanism: Syn-addition of hydrogen across the aromatic face typically favors the cis-fused ring system (hydrindane skeleton).

Materials

- Substrate: 1-Indanone (Purity >98%)[4][5]
- Catalyst: 5% Ruthenium on Carbon (Ru/C) or 5% Rhodium on Alumina (Rh/Al₂O₃). Note: Pd/C is often insufficient for complete ring saturation under mild conditions.
- Solvent: Isopropyl Alcohol (IPA) or Cyclohexane.
- Gas: Hydrogen (Grade 5.0).

Protocol

- Loading: In a high-pressure autoclave (e.g., Hastelloy), charge 1-Indanone (1.0 equiv) and solvent (5-10 volumes).
- Catalyst Addition: Add 5% Ru/C (5 wt% loading relative to substrate) under inert atmosphere (N₂ purge) to prevent ignition.
- Hydrogenation:
 - Seal reactor and purge with N₂ (3x) then H₂ (3x).
 - Pressurize to 50 bar (725 psi) H₂.
 - Heat to 80-90°C with vigorous stirring (>1000 rpm) to eliminate mass transfer limitations.
- Monitoring: Reaction typically completes in 6-12 hours. Monitor via GC-FID. Target conversion >99%.
- Work-up:
 - Cool to room temperature (RT) and vent H₂.
 - Filter catalyst through a spark-proof filter (e.g., Celite pad or sintered metal). Caution: Spent catalyst is pyrophoric.
 - Concentrate filtrate to yield crude cis-hexahydro-1-indanone (typically a colorless oil).
 - Validation: ¹H NMR should show loss of aromatic protons (7.0-7.5 ppm region).

Step 2: Reductive Amination

Objective: Convert cis-Hexahydro-1-indanone to **Octahydro-1H-inden-1-amine**.

Materials

- Substrate: cis-Hexahydro-1-indanone.
- Amine Source: Methanolic Ammonia (7N) or Liquid Ammonia.
- Catalyst: Raney Nickel (active grade) or 5% Pt/C (sulfided).
- Solvent: Methanol.[\[3\]](#)[\[6\]](#)

Protocol

- Preparation: In a pressure reactor, dissolve Hexahydro-1-indanone (1.0 equiv) in Methanol (10 vol).
- Ammonia Addition: Add Methanolic Ammonia (5.0 equiv) or condense liquid NH_3 . Excess ammonia suppresses secondary amine formation.
- Catalyst Addition: Add Raney Nickel (10 wt% relative to substrate) as a slurry in water/methanol.
- Reaction:
 - Pressurize to 30-50 bar H_2 .
 - Heat to 60-70°C.
 - Stir for 8-12 hours.
- Work-up:
 - Cool and vent.
 - Filter Raney Ni (keep wet; pyrophoric).
 - Concentrate solvent to remove excess NH_3 and MeOH.

- Acid-Base Extraction: Dissolve residue in MTBE, extract with 1N HCl (amine goes to aqueous). Wash aqueous layer with MTBE (removes non-basic impurities). Basify aqueous layer with NaOH to pH >12. Extract product into MTBE, dry over Na₂SO₄, and concentrate.

Purification & Quality Control

The crude product is a mixture of diastereomers (amine stereocenter relative to ring fusion).

Isomer Separation Strategy

For pharmaceutical applications, a single isomer is often required.

- Distillation: Fractional vacuum distillation can separate the cis-fused amine from any minor trans-fused byproducts, as their boiling points differ (typically trans boils higher).
- Salt Crystallization (Resolution):
 - To isolate a specific enantiomer/diastereomer, form a salt with a chiral acid (e.g., L-Tartaric acid or (S)-Mandelic acid) in Ethanol/Water.
 - Recrystallize until constant melting point and optical rotation are achieved.

Analytical Specifications (Table 1)

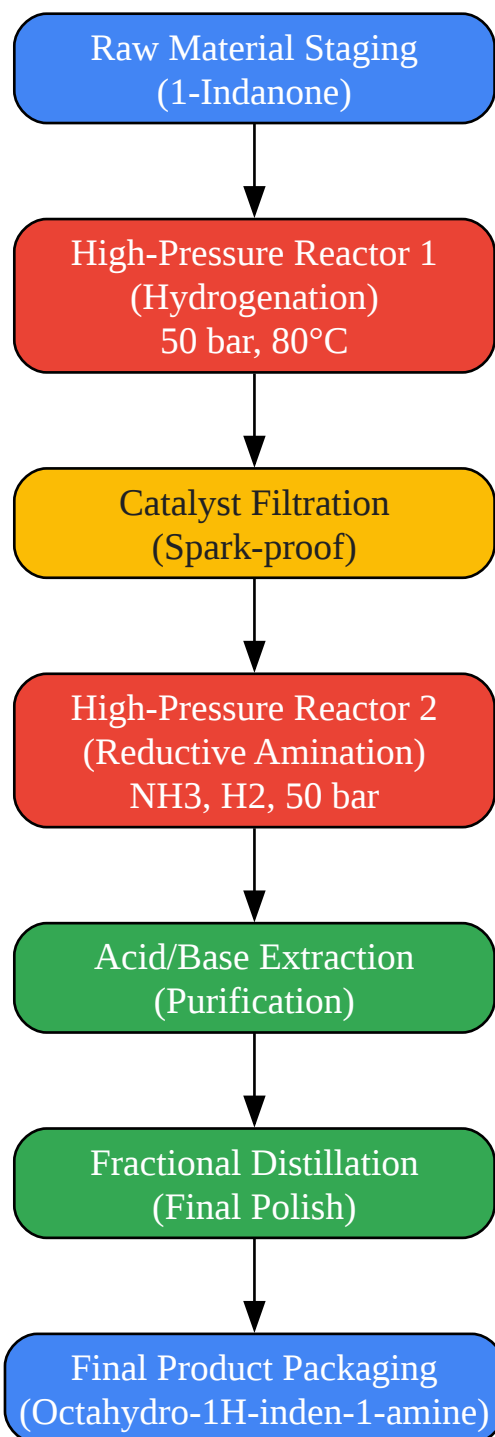
Parameter	Specification	Method
Appearance	Colorless to pale yellow liquid	Visual
Assay (GC)	> 98.0%	GC-FID (DB-1 Column)
Water Content	< 0.5%	Karl Fischer
Diastereomeric Ratio	Report (e.g., >95:5 cis:trans)	GC or H-NMR
Residual Solvents	Complies with ICH Q3C	HS-GC

Process Safety & Engineering Controls

Critical Hazards

- Hydrogen (H₂): Extremely flammable.^[7] High-pressure leaks can auto-ignite. Use intrinsically safe electrical equipment (Class I, Div 1).
- Raney Nickel/Ru/C: Pyrophoric when dry. Always handle wet or under inert gas.
- Ammonia: Toxic inhalation hazard. Use closed systems and scrubbers.

Process Flow Diagram (DOT Visualization)



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Caption: Industrial process flow for the batch-wise manufacturing of **Octahydro-1H-inden-1-amine**.

References

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- Reductive Amination Protocols
 - Title: Co-Catalyzed Synthesis of Primary Amines via Reductive Amin
 - Source: ChemistryEurope / D-NB.
 - URL: [\[Link\]](#)
- General Reductive Amination Guide
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 - URL: [\[Link\]](#)
- Stereochemical Control in Hydrogenation
 - Title: Catalytic Hydrogen
 - Source: Thieme Connect.
 - URL: [\[Link\]](#)
- Safety Data (Octahydro-1H-indole analog)

Disclaimer: This protocol is for research and development purposes. Scale-up requires a full Process Hazard Analysis (PHA) and compliance with local regulations (OSHA/REACH).

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